

An In-depth Technical Guide to VHS Domain-Containing Proteins

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This guide provides a comprehensive overview of the VHS (Vps27, Hrs, and STAM) domain and the proteins that contain it. The VHS domain is a crucial module in cellular trafficking, playing a pivotal role in sorting and transporting cargo within the endosomal system. Its dysfunction has been implicated in various diseases, making it a significant area of study for therapeutic development.

Introduction to the VHS Domain

The VHS domain is a conserved protein module of approximately 140-150 amino acids. It adopts a superhelical structure composed of eight alpha-helices, creating a surface for protein-protein and protein-lipid interactions. Primarily located at the N-terminus of proteins, the VHS domain is a key player in vesicular trafficking, particularly in recognizing and binding to cargo destined for transport.

Human Proteins Containing a VHS Domain

Several human proteins have been identified that contain a VHS domain. These proteins are categorized based on their domain architecture and function. The following table summarizes

the key human VHS domain-containing proteins.

Protein Family	Members	Other Key Domains	Primary Function
STAM	STAM1, STAM2 (EAST1)	SH3, UIM	Component of the ESCRT-0 complex, involved in the sorting of ubiquitinated cargo into the multivesicular body (MVB) pathway. [1]
Hrs	HGS (Hrs)	FYVE, UIM, Coiled-coil	Component of the ESCRT-0 complex, recognizes ubiquitinated cargo and phosphatidylinositol 3-phosphate on endosomal membranes.
GGA	GGA1, GGA2, GGA3	GAT, GAE	Adaptor proteins that mediate the sorting of mannose-6-phosphate receptors (MPRs) from the trans-Golgi network (TGN) to endosomes. [2][3][4][5] [6]
Tom1	Tom1, Tom1L1, Tom1L2	GAT	Involved in endosomal sorting and trafficking, interacts with Tollip and ubiquitin. [7][8][9] [10]

Quantitative Analysis of VHS Domain Interactions

The function of VHS domain proteins is intrinsically linked to their ability to bind specific partners. The following table presents available quantitative data on these interactions.

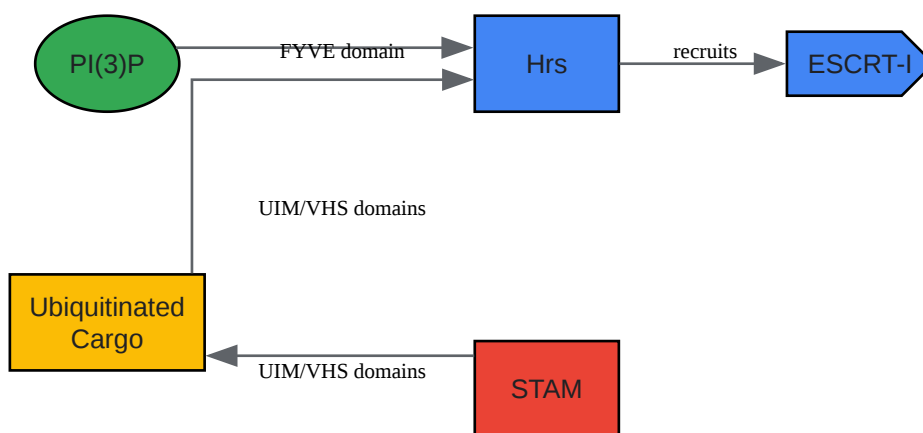
Interacting Proteins	Method	Binding Affinity (Kd)	Reference
STAM1 VHS domain + Ubiquitin	Isothermal Titration Calorimetry (ITC)	52.4 μ M	[1]
STAM1 UIM + Ubiquitin	Isothermal Titration Calorimetry (ITC)	94.9 μ M	[1]
GGA VHS domain + CI-MPR cytoplasmic tail	Surface Plasmon Resonance (SPR)	~7 μ M	[11]
GGA VHS domain + CD-MPR cytoplasmic tail	Surface Plasmon Resonance (SPR)	~8 μ M	[11]

Key Signaling Pathways Involving VHS Domain Proteins

VHS domain-containing proteins are integral components of several critical cellular signaling and trafficking pathways.

The ESCRT-0 Pathway in Ubiquitinated Cargo Sorting

The ESCRT-0 complex, composed of STAM and Hrs, is the initial step in the endosomal sorting machinery required for transport (ESCRT) pathway. This pathway is essential for the degradation of ubiquitinated membrane proteins.

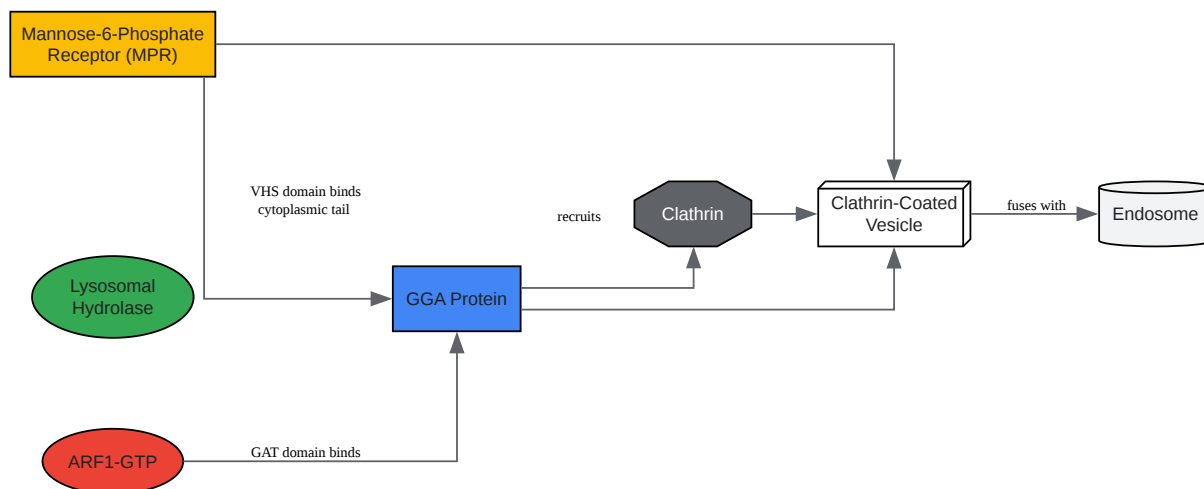


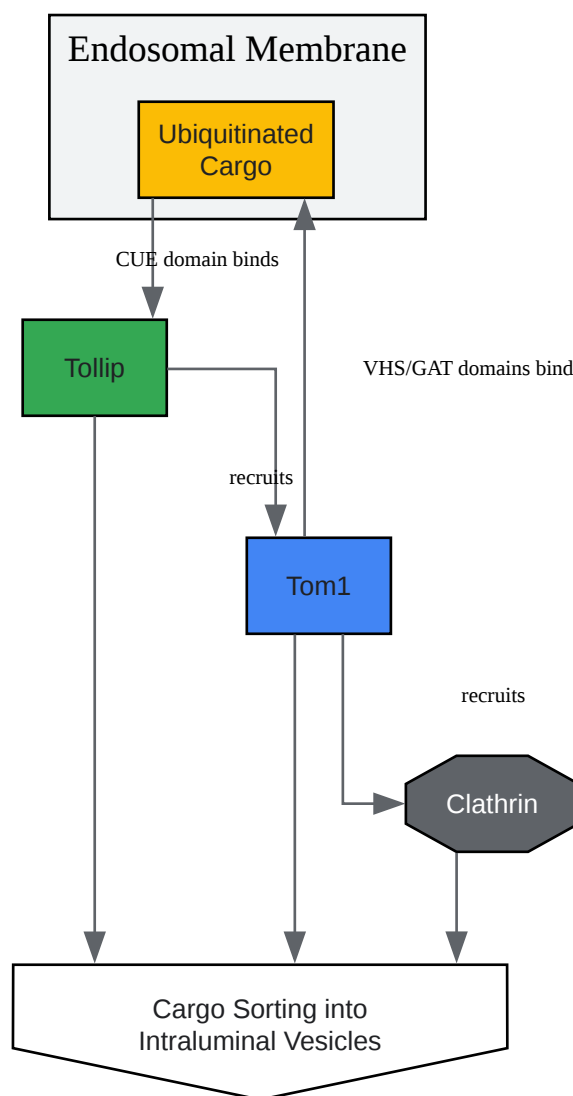
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Caption: The ESCRT-0 complex recognizes ubiquitinated cargo on the endosomal membrane.

GGA-Mediated Trafficking of Mannose-6-Phosphate Receptors

GGA proteins act as adaptors to sort mannose-6-phosphate receptors (MPRs), which carry lysosomal hydrolases, from the trans-Golgi network (TGN) to endosomes.





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